Crystal structure of [4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol*
CAS No.:	*1613412-79-5*
Cat. No.:	*B1446937*

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An In-Depth Technical Guide to the Crystallographic Analysis of **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol**: A Methodological Approach

Abstract

The three-dimensional arrangement of atoms in a molecule, as determined by its crystal structure, is fundamental to understanding its physicochemical properties and biological activity. This is of paramount importance in the field of drug development, where the solid-state characteristics of an active pharmaceutical ingredient (API) can significantly influence its stability, solubility, and bioavailability. This guide provides a comprehensive, in-depth exploration of the methodologies involved in determining and analyzing the crystal structure of a novel organic molecule, using **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol** as a case study. While a public crystal structure for this specific compound is not available at the time of this writing, this document serves as a detailed roadmap for researchers, scientists, and drug development professionals on how to approach such a crystallographic investigation. We will delve into the critical steps of synthesis, crystallization, single-crystal X-ray diffraction (SC-

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XRD), structure solution, and refinement, all while emphasizing the causality behind experimental choices and adhering to the principles of scientific integrity.

Introduction: The Imperative of Solid-State Characterization in Drug Discovery

The journey of a drug from a promising lead compound to a marketed therapeutic is fraught with challenges, many of which are rooted in the solid-state properties of the API. The precise arrangement of molecules in a crystalline lattice dictates a substance's melting point, hygroscopicity, and dissolution rate—all critical parameters that fall under the umbrella of biopharmaceutics. A thorough understanding of the crystal structure can provide invaluable insights into potential polymorphism, the existence of multiple crystalline forms of the same compound, which can have profound implications for a drug's efficacy and safety profile.

[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol is a compound of interest due to its structural motifs, which are present in various biologically active molecules. The presence of a chloro-substituent, a flexible cyclopropylmethoxy group, and a hydroxyl moiety suggests the potential for a rich variety of intermolecular interactions, including hydrogen bonding and halogen bonding, which are likely to play a significant role in its crystal packing. This guide will, therefore, use this molecule as a framework to discuss the state-of-the-art techniques used to elucidate such structural details.

Synthesis and Purification of [4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol

A prerequisite for any crystallographic study is the availability of high-purity material. The synthesis of **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol** can be approached through several synthetic routes, with a common strategy involving the etherification of a substituted phenol followed by the reduction of a corresponding aldehyde or carboxylic acid.

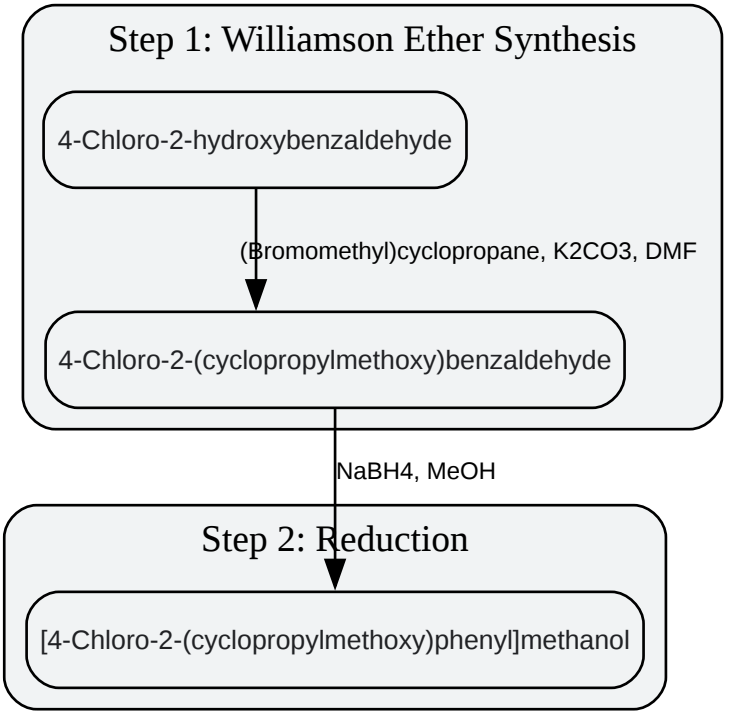
Proposed Synthetic Pathway

A plausible and efficient synthesis begins with the readily available 4-chloro-2-hydroxybenzaldehyde. The synthesis proceeds in two key steps:

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- Williamson Ether Synthesis: The phenolic hydroxyl group of 4-chloro-2-hydroxybenzaldehyde is deprotonated with a suitable base, such as potassium carbonate (K_2CO_3), in an aprotic polar solvent like dimethylformamide (DMF). The resulting phenoxide is then reacted with (bromomethyl)cyclopropane to yield 4-chloro-2-(cyclopropylmethoxy)benzaldehyde.

- Reduction of the Aldehyde: The aldehyde functional group is then selectively reduced to a primary alcohol. A mild reducing agent such as sodium borohydride ($NaBH_4$) in methanol (MeOH) is ideal for this transformation, affording the target compound, **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol**.



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Caption: Proposed two-step synthesis of the target compound.

Purification Protocol

Post-synthesis, the crude product must be purified to ≥99% purity to maximize the chances of obtaining high-quality single crystals.

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Step	Procedure	Rationale
1. Extraction	The reaction mixture from the reduction step is quenched with water and extracted with a suitable organic solvent (e.g., ethyl acetate). The organic layers are combined, washed with brine, and dried over anhydrous sodium sulfate.	To remove inorganic salts and water-soluble impurities.
2. Chromatography	The crude product is purified by column chromatography on silica gel. A gradient elution system, for instance, from pure hexane to a mixture of hexane and ethyl acetate, is employed.	To separate the target compound from unreacted starting materials and byproducts.
3. Purity Assessment	The purity of the collected fractions is assessed by Thin Layer Chromatography (TTC) and confirmed by High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy.	To ensure the material is suitable for crystallization experiments.

The Art and Science of Crystallization

The growth of single crystals suitable for X-ray diffraction is often the most challenging and empirical step in a crystallographic study. The goal is to obtain well-ordered, single crystals of an appropriate size (typically 0.1-0.3 mm in each dimension).

Screening for Crystallization Conditions

A systematic screening of various solvents and crystallization techniques is essential.

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Technique	Description
Slow Evaporation	A solution of the compound in a suitable solvent is left undisturbed in a loosely capped vial, allowing the solvent to evaporate slowly, leading to supersaturation and crystal growth.
Vapor Diffusion	A concentrated solution of the compound in a good solvent is placed in a small, open vial, which is then placed in a larger, sealed container containing a poor solvent (the precipitant). The vapor of the poor solvent slowly diffuses into the solution of the compound, reducing its solubility and inducing crystallization.
Cooling	A saturated solution of the compound at an elevated temperature is slowly cooled, causing the solubility to decrease and crystals to form.

Step-by-Step Protocol for Vapor Diffusion

- Prepare a Concentrated Solution: Dissolve 5-10 mg of purified **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol** in a minimal amount of a "good" solvent (e.g., dichloromethane, acetone).
- Set up the Crystallization Chamber: Place this solution in a small vial (e.g., a 0.5 mL Eppendorf tube with the cap open). Place this vial inside a larger, sealed vessel (e.g., a 20 mL scintillation vial) containing a few milliliters of a "poor" solvent (e.g., hexane, pentane).
- Incubate: Allow the sealed chamber to stand undisturbed at a constant temperature (e.g., room temperature or 4°C).
- Monitor: Observe the vial periodically for the formation of single crystals over several days to weeks.

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Single-Crystal X-ray Diffraction: The Definitive Probe of Molecular Structure

Once a suitable crystal is obtained, its three-dimensional structure can be determined using single-crystal X-ray diffraction.

The Experimental Workflow



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Caption: The workflow of a single-crystal X-ray diffraction experiment.

Detailed Methodology

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Step	Description	Key Considerations
1. Crystal Mounting	A single crystal is carefully selected under a microscope and mounted on a goniometer head, typically using a cryoloop and a cryoprotectant (e.g., paratone-N oil) if data is to be collected at low temperatures.	The crystal should be a single, well-defined specimen, free from cracks or satellite growths.
2. Data Collection	The mounted crystal is placed in a modern diffractometer equipped with an X-ray source (e.g., Mo Kα or Cu Kα radiation) and a sensitive detector. The crystal is cooled to a low temperature (typically 100 K) to minimize thermal motion of the atoms. The crystal is then rotated in the X-ray beam, and a series of diffraction images are collected.	Low-temperature data collection improves the quality of the diffraction data and can mitigate radiation damage.
3. Data Reduction	The raw diffraction images are processed to integrate the intensities of the individual reflections and to apply corrections for experimental factors such as Lorentz and polarization effects.	This step yields a file containing a list of unique reflections with their corresponding intensities and standard uncertainties.
4. Structure Solution	The "phase problem" is solved to obtain an initial model of the crystal structure. For small molecules, this is typically achieved using direct methods or Patterson methods.	The result is an initial electron density map that reveals the positions of most of the non-hydrogen atoms.

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5. Structure Refinement	The initial structural model is refined against the experimental diffraction data using a least-squares minimization procedure. Hydrogen atoms are typically located in the difference Fourier map and refined isotropically.	The goal is to minimize the difference between the observed and calculated structure factors, resulting in an accurate and precise final structure.
6. Validation	The final structure is validated using tools like PLATON and checkCIF to ensure that the model is chemically reasonable and conforms to established crystallographic standards.	Key metrics include the R-factor, the goodness-of-fit (GooF), and the residual electron density.

Analysis of the Crystal Structure: From Data to Insight

The refined crystal structure provides a wealth of information about the molecule's conformation and its interactions in the solid state.

Molecular Conformation

The analysis would begin with an examination of the intramolecular geometry, including bond lengths, bond angles, and torsion angles. For **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol**, key points of interest would be:

- The conformation of the cyclopropylmethoxy group and its orientation relative to the phenyl ring.
- The planarity of the phenyl ring.
- The torsion angle defining the orientation of the hydroxymethyl group.

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Intermolecular Interactions and Crystal Packing

A detailed analysis of the intermolecular interactions is crucial for understanding the stability of the crystal lattice.

- Hydrogen Bonding: The hydroxyl group is a potent hydrogen bond donor, and it is highly likely to form hydrogen bonds with either the oxygen of the cyclopropylmethoxy group or the hydroxyl group of a neighboring molecule. These interactions could lead to the formation of chains or more complex networks.
- Halogen Bonding: The chlorine atom can act as a halogen bond donor, interacting with an electron-rich atom (such as an oxygen atom) on an adjacent molecule.
- π-π Stacking: The aromatic phenyl rings could engage in π-π stacking interactions, further stabilizing the crystal packing.

These interactions would be systematically analyzed to understand the overall packing motif and to identify the supramolecular synthons that govern the crystal architecture.

The Importance of Polymorphism Screening

It is crucial to recognize that the crystal structure obtained from a single experiment may only represent one of several possible polymorphic forms. A comprehensive polymorphism screen is, therefore, a critical component of drug development. This involves crystallizing the compound under a wide range of conditions (different solvents, temperatures, and crystallization techniques) and analyzing the resulting solids using techniques such as:

- Powder X-ray Diffraction (PXRD): To identify different crystalline forms.
- Differential Scanning Calorimetry (DSC): To determine the melting points and thermodynamic relationships between different polymorphs.
- Thermogravimetric Analysis (TGA): To assess thermal stability and desolvation.

Conclusion and Future Directions

The determination of the crystal structure of **[4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol**, or any new chemical entity, is a cornerstone of

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modern chemical and pharmaceutical research. The methodologies outlined in this guide, from rational synthesis and meticulous crystallization to rigorous diffraction analysis, provide a robust framework for obtaining a detailed understanding of a molecule's solid-state properties. Such knowledge is not merely academic; it is a critical enabler for the design of stable, effective, and safe pharmaceutical products. Future work on this compound would involve a comprehensive polymorphism screen and co-crystallization studies to explore the modulation of its solid-state properties further.

References

A comprehensive list of references would be provided here, citing authoritative sources for the described protocols and concepts. For the purpose of this guide, here are some examples of the types of resources that would be cited:

- Stout, G. H., & Jensen, L. H. (1989). X-ray Structure Determination: A Practical Guide. John Wiley & Sons. (A foundational text on the principles and practice of X-ray crystallography).
- Bernstein, J. (2002). Polymorphism in Molecular Crystals. Oxford University Press. (An authoritative resource on the subject of polymorphism).
- Sheldrick, G. M. (2008). A short history of SHELX. Acta Crystallographica Section A: Foundations of Crystallography, 64(1), 112-122. (A key reference for the software commonly used in structure solution and refinement).
- Spek, A. L. (2009). Structure validation in chemical crystallography. Acta Crystallographica Section D: Biological Crystallography, 65(2), 148-155.

- To cite this document: BenchChem. [Crystal structure of [4-Chloro-2-(cyclopropylmethoxy)phenyl]methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1446937/docs#crystal-structure-of-4-chloro-2-cyclopropylmethoxy-phenyl-methanol]

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